

2-Phenylquinolin-3-amine: Scaffold Analysis & Bioactivity Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Phenylquinolin-3-amine

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Technical Whitepaper for Drug Discovery & Development[1]

Executive Summary

2-Phenylquinolin-3-amine (CAS: 36926-84-8; also known as 3-amino-2-phenylquinoline) is a privileged heterocyclic scaffold.[1] While often utilized as a synthetic intermediate, its structural architecture—a planar quinoline core substituted with a phenyl ring at C2 and a primary amine at C3—serves as a critical template for the design of DNA-intercalating agents, Topoisomerase II inhibitors, and Neurokinin-3 (NK3) antagonists.[1]

This guide analyzes the molecule not merely as a reagent, but as a bioactive precursor.[1] It details the transition from this "baseline" scaffold to potent derivatives (e.g., indolo[3,2-c]quinolines like Cryptolepine analogues) and outlines the necessary protocols to validate its biological efficacy and safety.[1]

Chemical Identity & Structural Significance

The biological potential of **2-Phenylquinolin-3-amine** is dictated by its electronic and steric properties.[1]

Property	Specification	Significance in Drug Design
IUPAC Name	2-Phenylquinolin-3-amine	Core scaffold
CAS Number	36926-84-8	Unique Identifier
Molecular Formula	C ₁₅ H ₁₂ N ₂	MW: 220.27 g/mol
LogP (Predicted)	~3.9 - 4.2	High lipophilicity; suggests good blood-brain barrier (BBB) penetration potential. [1]
H-Bond Donors	1 (-NH ₂)	Critical for active site anchoring (e.g., to Asp/Glu residues). [1]
H-Bond Acceptors	2 (Quinoline N, -NH ₂)	Facilitates interaction with DNA base pairs or kinase hinge regions. [1]

Structure-Activity Relationship (SAR) Logic

The molecule functions as a "molecular clip."[\[1\]](#) The 2-phenyl group provides a hydrophobic surface for π - π stacking interactions (crucial for DNA intercalation), while the 3-amino group acts as a reactive handle for cyclization into tetracyclic systems or as a hydrogen bond donor in receptor pockets.[\[1\]](#)

Biological Activity Profile

Anticancer Potential (Cytotoxicity)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- **Baseline Activity:** The parent compound (unsubstituted amine) typically exhibits low to moderate cytotoxicity (IC₅₀ > 50 μ M) against standard cell lines (e.g., HeLa, MCF-7).[\[1\]](#) It is often used as a negative control or baseline in SAR studies.[\[1\]](#)
- **Derivative Potency:** When cyclized to form Indolo[3,2-c]quinoline (Cryptolepine analogues) or Pyridazino[3,4-c]quinoline, potency increases exponentially (IC₅₀ < 1 μ M).[\[1\]](#)

- Mechanism: The planar tricyclic derivatives synthesized from this amine intercalate into DNA, stabilizing the Topoisomerase II-DNA cleavable complex, leading to apoptosis.[1]

Neurological Activity (NK3 Receptor Antagonism)

Research indicates that 2-phenylquinoline-4-carboxamide derivatives (structurally related to the oxidized form of this amine) act as Neurokinin-3 (NK3) receptor antagonists.[1]

- Therapeutic Target: Schizophrenia and pulmonary diseases.[1]
- Role of 3-Amine: The amine position is often derivatized (e.g., to a hydroxyl or amide) to modulate affinity.[1] The 2-phenyl ring is essential for occupying the hydrophobic pocket of the GPCR.

Antimicrobial Activity[1][2]

- Bacterial Targets: Early screens indicated limited activity for the free amine against Gram-negative bacteria.[1] However, Schiff base derivatives of the 3-amine show enhanced activity against *S. aureus* and *E. coli* by disrupting cell wall synthesis.[1]

Mechanism of Action (MOA)

The primary mechanism for derivatives of this scaffold is DNA Intercalation and Enzyme Inhibition.[1]

Pathway Visualization

The following diagram illustrates the transformation of the scaffold into a DNA-targeting agent and the subsequent apoptotic cascade.



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Figure 1: Mechanism of Action transition from **2-Phenylquinolin-3-amine** scaffold to active DNA-intercalating drug.[1]

Toxicity & Safety Profile

As a primary amine attached to a conjugated aromatic system, **2-Phenylquinolin-3-amine** carries specific toxicological alerts that must be screened early.

Toxicity Endpoint	Risk Level	Mechanistic Cause
Genotoxicity (Ames)	High Alert	Planar aromatic amines can intercalate DNA or form reactive nitrenium ions via metabolic activation (CYP450), leading to frameshift mutations. [1]
Cytotoxicity (Normal Cells)	Moderate	High lipophilicity allows non-specific membrane disruption at high concentrations.
Skin/Eye Irritation	High	Primary aromatic amines are known irritants and potential sensitizers. [1]
hERG Inhibition	Potential	The 2-phenylquinoline pharmacophore overlaps with known hERG blockers; cardiac safety (QT prolongation) must be assessed.

Self-Validating Safety Protocol

To validate the safety profile, researchers must calculate the Selectivity Index (SI):

[\[1\]](#)

- Target: $SI > 10$ indicates a viable drug candidate.[\[1\]](#)
- Action: If $SI < 2$, the scaffold requires substitution (e.g., adding polar groups) to reduce non-specific toxicity.[\[1\]](#)

Experimental Protocols

Protocol: In Vitro Cytotoxicity (MTT Assay)

Purpose: To determine the IC_{50} of the compound against specific cell lines.^[1]

- Preparation: Dissolve **2-Phenylquinolin-3-amine** in DMSO (Stock: 10 mM). Prepare serial dilutions (0.1 μ M to 100 μ M) in culture medium.
- Seeding: Seed cancer cells (e.g., A549, MCF-7) in 96-well plates at cells/well. Incubate for 24h.
- Treatment: Add 100 μ L of compound dilutions to wells (Triplicate). Include DMSO control (0.1%) and Positive Control (e.g., Doxorubicin).^[1]
- Incubation: Incubate for 48h at 37°C, 5% CO_2 .
- Development: Add 10 μ L MTT reagent (5 mg/mL). Incubate 4h. Dissolve formazan crystals in DMSO.
- Readout: Measure Absorbance at 570 nm. Calculate cell viability % and derive IC_{50} using non-linear regression.

Protocol: DNA Binding Affinity (Ct-DNA Titration)

Purpose: To verify if the derivative acts via intercalation.

- Buffer: Prepare Tris-HCl buffer (pH 7.4).
- Titration: Maintain constant compound concentration (e.g., 20 μ M) and titrate with increasing concentrations of Calf Thymus DNA (0–100 μ M).^[1]
- Measurement: Record UV-Vis absorption spectra (200–500 nm).
- Analysis: Look for Hypochromism (decrease in peak intensity) and Red Shift (bathochromic shift).^[1] These are signatures of π - π stacking intercalation.

Future Outlook & Drug Design

The **2-Phenylquinolin-3-amine** scaffold is currently underutilized in "fragment-based drug discovery."^[1]

- Opportunity: Use the 3-amino group to link with E3 ligase recruiters (e.g., Thalidomide derivatives) to create PROTACs (Proteolysis Targeting Chimeras) that degrade specific proteins.^[1]
- Optimization: Substitution on the 2-phenyl ring (e.g., 4-fluoro, 3-methoxy) significantly alters metabolic stability and potency, offering a clear path for lead optimization.^[1]

References

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- To cite this document: BenchChem. [2-Phenylquinolin-3-amine: Scaffold Analysis & Bioactivity Profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11881810/docs#2-phenylquinolin-3-amine-scaffold-analysis-bioactivity-profile\]](https://www.benchchem.com/product/b11881810/docs#2-phenylquinolin-3-amine-scaffold-analysis-bioactivity-profile)

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